

In-Depth Technical Guide to Research-Grade Basic Yellow 51

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Yellow 51, also known by its Colour Index name C.I. 480538, is a cationic dye belonging to the azomethine class.[1][2] While it has traditionally been used in the textile industry for dyeing acrylic fibers, its utility in research applications is emerging, particularly in the realms of biological staining and fluorescence microscopy.[3][4] This guide provides a comprehensive overview of the technical specifications, commercial sourcing, experimental applications, and safety considerations for research-grade Basic Yellow 51, tailored for its use in scientific and drug development contexts.

Chemical and Physical Properties

A clear understanding of the fundamental properties of **Basic Yellow 51** is crucial for its effective application in a research setting. Key quantitative data is summarized in Table 1.



Property	Value	Reference(s)
CAS Number	83949-75-1	[1]
Molecular Formula	C20H25N3O4S	[1]
Molecular Weight	403.5 g/mol	[1][2]
Appearance	Yellow to Greenish-Yellow Powder	[5][6]
Absorbance Maximum (λmax)	425 nm	[7]
Purity	95-98% (typical for industrial grade)	[5]

Commercial Suppliers of Research-Grade Basic Yellow 51

While many suppliers offer **Basic Yellow 51** for industrial purposes, sourcing research-grade material with detailed purity analysis is critical for reproducible experimental results. Researchers should specifically request a Certificate of Analysis (CoA) from suppliers to verify purity and identify any potential contaminants. Table 2 lists several commercial suppliers.



Supplier	Noted Purity/Grade	Website/Contact
SD International	95-98%	INVALID-LINK[5][6]
Alan Chemical Industries LTD	"High Quality"	INVALID-LINK[1]
Hengshui Bohai Chemical Technology Co., Ltd	Industrial Grade	Contact information available on their website[2]
COLORKEM	Industrial Grade	INVALID-LINK[3]
Emperor Chem	Industrial Grade	INVALID-LINK[8]
Sinoever	Industrial Grade	INVALID-LINK[9]
Qingdao Sanhuan Colorchem CO.,LTD	Industrial Grade	INVALID-LINK[10]
CymitQuimica	Research Grade Mentioned	INVALID-LINK[11]
World dye variety	Various Suppliers Listed	INVALID-LINK[12]

Note: The purity of industrial-grade dyes may vary. For research applications, it is imperative to obtain a Certificate of Analysis to ensure the quality and consistency of the material.

Experimental Protocols

The application of **Basic Yellow 51** in a research context is primarily in staining and dyeing procedures. The following protocols are adapted from available literature and are intended as a starting point for methodology development.

General Staining Protocol for Microscopy

Basic Yellow 51 can be utilized as a counterstain in microscopy to enhance the visualization of cellular structures.[4] As a cationic dye, it binds to negatively charged components within the cell.

Materials:

• Basic Yellow 51 stock solution (e.g., 1% w/v in distilled water or ethanol)



- Fixative (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Wash buffer (e.g., PBS)
- Mounting medium
- Microscope slides and coverslips
- Cells or tissue sections of interest

Procedure:

- Fixation: Fix the cells or tissue sections with the appropriate fixative.
- Permeabilization: If staining intracellular components, permeabilize the cells with a suitable buffer.
- Washing: Wash the samples thoroughly with the wash buffer.
- Staining: Incubate the samples with a working solution of **Basic Yellow 51**. The optimal concentration and incubation time should be determined empirically but can start in the range of 0.1-1 µg/mL for 15-30 minutes.
- Washing: Wash the samples extensively with the wash buffer to remove unbound dye.
- Mounting: Mount the coverslip onto the microscope slide using an appropriate mounting medium.
- Imaging: Visualize the stained samples using a fluorescence or bright-field microscope.

Protocol for Dyeing of Acrylic Fibers (for material science applications)

This protocol is based on industrial dyeing methods and can be adapted for laboratory-scale experiments.[3][8][9]



Materials:

- Basic Yellow 51
- Acrylic fiber material
- Acetic acid
- Sodium acetate
- Dyeing bath (beaker or other suitable vessel)
- Heating and stirring apparatus

Procedure:

- Dye Bath Preparation: Prepare a dye bath with a specific concentration of **Basic Yellow 51** (e.g., 1% on weight of fiber). Adjust the pH of the bath to be acidic (pH 4-5) using acetic acid and sodium acetate as a buffer.
- Dyeing Process: Introduce the acrylic fiber into the dye bath. Gradually heat the bath to near boiling (95-100°C) while stirring continuously. Maintain this temperature for 30-60 minutes to allow for dye penetration and fixation.
- Rinsing and Washing: After dyeing, remove the fiber and rinse it thoroughly with cold water to remove excess dye. A subsequent wash with a non-ionic detergent can be performed to improve fastness.
- Drying: Dry the dyed fiber at room temperature or in a low-temperature oven.

Signaling Pathways and Biological Interactions

Currently, there is a lack of specific research literature detailing the direct interaction of **Basic Yellow 51** with known cellular signaling pathways. As a cationic dye, its binding is primarily electrostatic, targeting negatively charged macromolecules such as nucleic acids and certain proteins. This non-specific binding mechanism makes it a general cellular stain rather than a probe for a specific signaling molecule.



However, it is important to consider that the introduction of any exogenous small molecule into a biological system has the potential for off-target effects. Researchers using **Basic Yellow 51** in live-cell imaging or other biological assays should be mindful of potential perturbations to cellular processes and conduct appropriate controls.

A study on a related compound, Basic Yellow 57, indicated that it could induce DNA fragmentation in human keratinocytes, suggesting potential genotoxic effects at certain concentrations.[13] While this does not directly implicate **Basic Yellow 51** in a specific signaling pathway, it highlights the need for careful toxicological assessment in any new biological application.

Safety and Handling

Based on available Safety Data Sheets (SDS), **Basic Yellow 51** presents the following hazards:

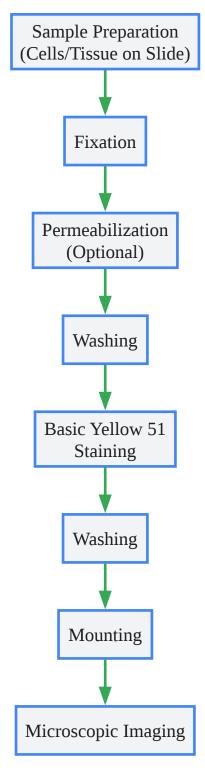
- Harmful if swallowed.[10]
- Causes serious eye irritation.
- May cause skin irritation.[10]
- Toxic to aquatic life with long-lasting effects.

Recommended Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[10]
- Handle in a well-ventilated area or with local exhaust ventilation.[10]
- Avoid generating dust.[10]
- Wash hands thoroughly after handling.
- Store in a cool, dry, and well-ventilated place away from incompatible materials.[3]



Visualizations General Workflow for Microscopic Staining

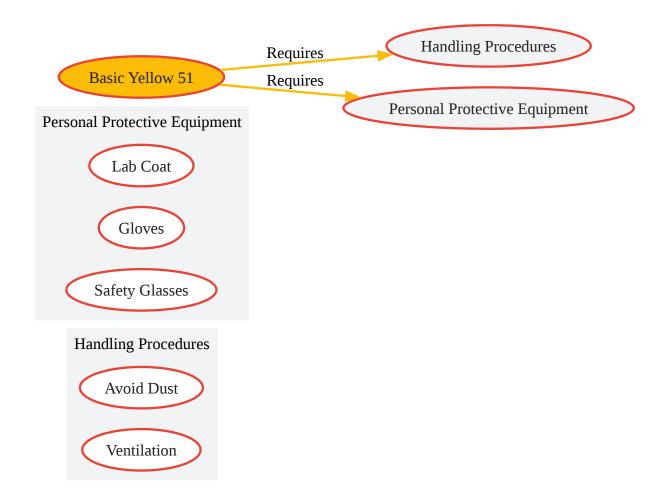


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Caption: General experimental workflow for staining biological samples with Basic Yellow 51.

Logical Relationship of Safety Precautions



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Caption: Logical relationship of required safety measures when handling Basic Yellow 51.

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